

# Personal protective equipment for handling Tenalisib R Enantiomer

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## Compound of Interest

Compound Name: *Tenalisib R Enantiomer*

Cat. No.: *B1449679*

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## Essential Safety and Handling Guide for Tenalisib R Enantiomer

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Tenalisib R Enantiomer**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **Tenalisib R Enantiomer**
- Synonyms: RP6530 R Enantiomer
- CAS Number: 1639417-54-1

## Hazard Identification and Safety Precautions

**Tenalisib R Enantiomer** is a potent phosphoinositide 3-kinase (PI3K) delta and gamma inhibitor.[1][2] The compound presents several health hazards, and appropriate precautions must be taken at all times.

Summary of Hazards:

- Harmful if swallowed.[3]

- Suspected of causing cancer.[3]
- Suspected of damaging fertility or the unborn child.[3]
- May cause damage to organs through single or repeated exposure.[3]
- Toxic to aquatic life, with long-lasting effects.[3]

Due to these potential hazards, it is imperative to handle **Tenalisib R Enantiomer** only after all safety precautions have been thoroughly reviewed and understood.[3]

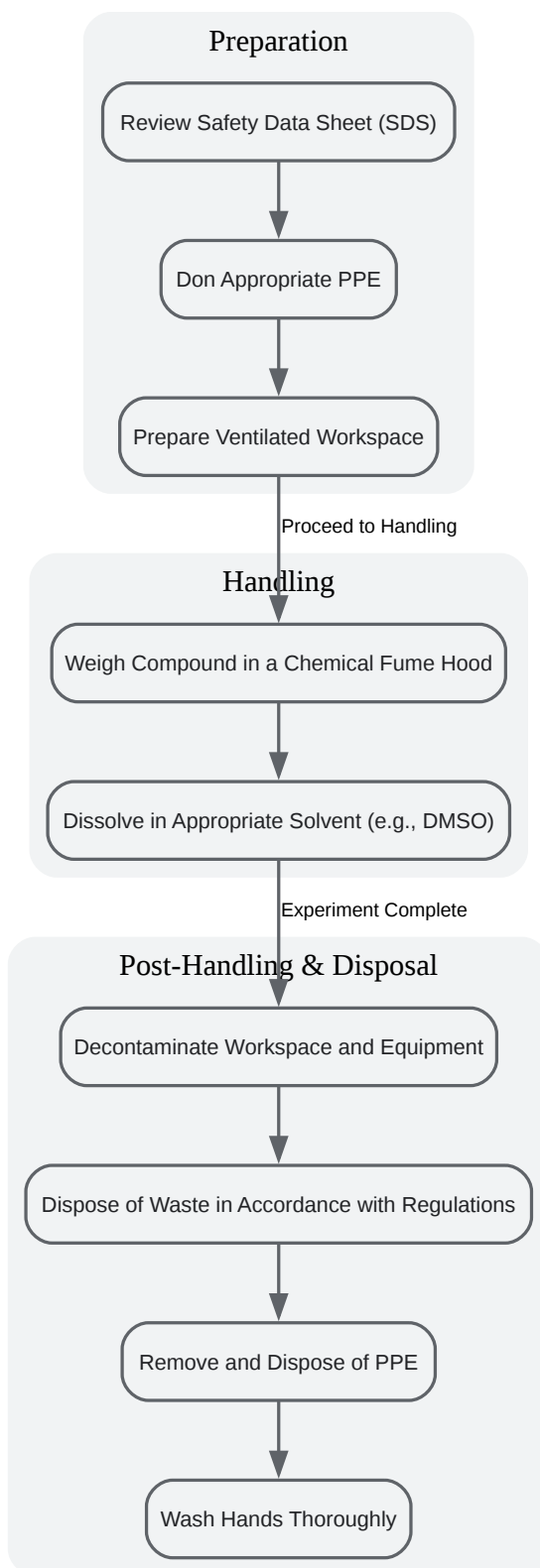
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment is mandatory when handling **Tenalisib R Enantiomer**:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves prior to use and dispose of them properly after handling.
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for operations with a splash hazard.[3]
Skin and Body Protection	A lab coat or other protective clothing to prevent skin contact. Ensure cuffs are tucked into gloves.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

## Operational Plan for Safe Handling

The following step-by-step workflow should be followed to ensure the safe handling of **Tenalisib R Enantiomer** from receipt to disposal.



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Caption: Workflow for the safe handling of **Tenalisib R Enantiomer**.

#### Detailed Protocol:

- Preparation:
  - Thoroughly read and understand the Safety Data Sheet (SDS) before commencing any work.[\[3\]](#)
  - Put on all required PPE as detailed in the table above.
  - Prepare a designated, well-ventilated workspace, preferably within a chemical fume hood.
- Handling:
  - When weighing the solid compound, perform the task in a chemical fume hood to avoid inhalation of any dust. Do not breathe dust.[\[3\]](#)
  - For creating stock solutions, **Tenalisib R Enantiomer** is soluble in DMSO (100 mg/mL).[\[2\]](#) Use appropriate solvents and be aware of their specific hazards.
  - Avoid eating, drinking, or smoking when using this product.[\[3\]](#)
- Storage:
  - Store the compound in a securely locked location.[\[3\]](#)
  - Storage conditions for the powder are 3 years at -20°C and 2 years at 4°C.[\[2\]](#)
  - In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[\[2\]](#)

## Disposal Plan

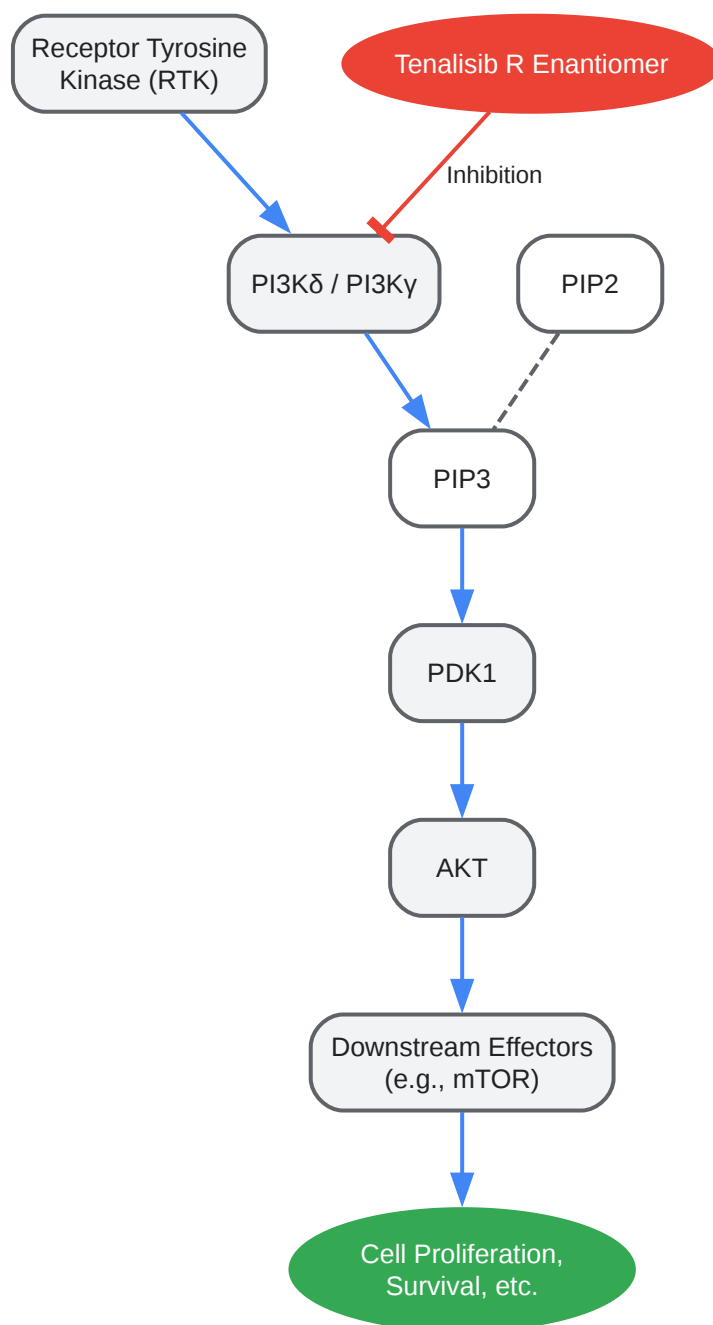
Proper disposal of **Tenalisib R Enantiomer** and any contaminated materials is crucial to prevent environmental harm.

- Waste Disposal: Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[\[3\]](#) Do not release into the environment.[\[3\]](#)

- Spill Management: In the event of a spill, keep unnecessary personnel away.<sup>[3]</sup> Wear appropriate protective equipment during clean-up.<sup>[3]</sup> Prevent the product from entering drains.<sup>[3]</sup> For small spills, clean the surface thoroughly to remove residual contamination.<sup>[3]</sup> For large spills, stop the flow of material if it is safe to do so and collect the spillage.<sup>[3]</sup>

## Mechanism of Action: PI3K Signaling Pathway

Tenalisib is a potent and selective inhibitor of the delta and gamma isoforms of phosphoinositide 3-kinase (PI3K).<sup>[1]</sup><sup>[2]</sup> The PI3K pathway is a critical signaling cascade involved in cell proliferation, survival, and differentiation. By inhibiting PI3K $\delta$  and PI3K $\gamma$ , Tenalisib can modulate these cellular processes, which is relevant to its application in research, particularly in hematologic malignancies.



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